

# Application Notes and Protocols: Dissolving and Using SKF 96365

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## Compound of Interest

Compound Name: Skf 96365

Cat. No.: B1663603

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**SKF 96365** hydrochloride is a widely used pharmacological tool for studying calcium signaling. It is primarily known as an inhibitor of store-operated  $\text{Ca}^{2+}$  entry (SOCE), a crucial mechanism for regulating intracellular calcium levels.<sup>[1][2][3]</sup> Its inhibitory action extends to various channels, including Transient Receptor Potential Canonical (TRPC) channels, voltage-gated calcium channels, and certain potassium channels.<sup>[1]</sup> These application notes provide detailed protocols for dissolving **SKF 96365** in aqueous solutions for experimental use, along with relevant technical data and pathway information.

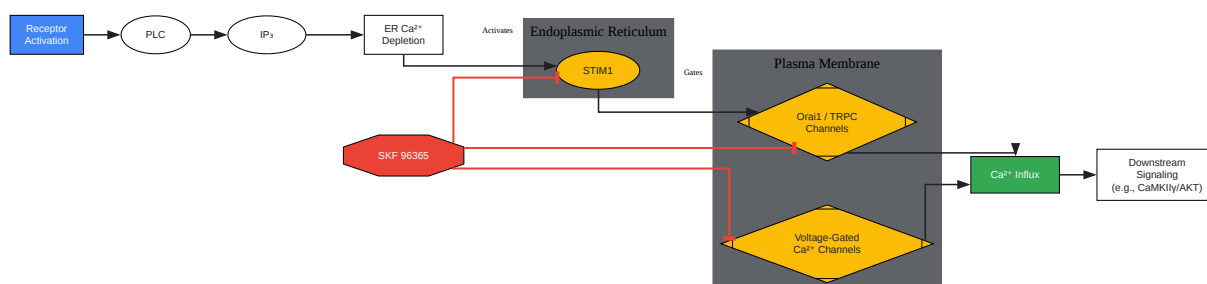
## Mechanism of Action

**SKF 96365** exerts its effects by blocking multiple cation channels. Its principal inhibitory actions include:

- **Store-Operated Calcium Entry (SOCE):** It inhibits SOCE, a process initiated by the depletion of endoplasmic reticulum (ER) calcium stores, by acting on components like STIM1.<sup>[1]</sup>
- **TRPC Channels:** It is a well-documented blocker of TRPC channels, which are key components of the SOCE pathway in many cell types.<sup>[1][2]</sup>

- Voltage-Gated Calcium Channels (VGCCs): **SKF 96365** is a potent blocker of low-voltage-activated (T-type) calcium channels and also affects high-voltage-activated (HVA) channels. [4][5]
- Potassium Channels: The compound also demonstrates inhibitory effects on various potassium channels.[1]
- Downstream Signaling: By modulating calcium influx, **SKF 96365** can inhibit signaling cascades such as the calcium/calmodulin-dependent protein kinase II (CaMKII)/AKT pathway.[2][3]

In experimental models, these actions can lead to downstream cellular effects, including the induction of cell-cycle arrest and apoptosis in cancer cells.[2][3]



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Caption: Signaling pathway showing inhibition points of **SKF 96365**.

## Solubility Data

**SKF 96365** is available as a hydrochloride salt, which enhances its solubility in aqueous solutions. The compound is also soluble in organic solvents like DMSO and ethanol.[\[5\]](#)[\[6\]](#)[\[7\]](#) Quantitative solubility data is summarized below.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	20 mM	8.06 mg/mL	Gentle warming may be required. <a href="#">[1]</a>
DMSO	~198.55 mM	80 mg/mL	Use fresh, anhydrous DMSO for best results. <a href="#">[5]</a>
Ethanol	~198.55 mM	80 mg/mL	
Saline	~248.19 mM	100 mg/mL	For in vivo preparations; may require sonication. <a href="#">[2]</a>
Ethanol:PBS (pH 7.2) (1:1)	~1.24 mM	0.5 mg/mL	

Note: The molecular weight of **SKF 96365** hydrochloride is 402.92 g/mol . Batch-specific molecular weights may vary due to hydration. Always refer to the Certificate of Analysis for precise calculations.[\[1\]](#)

## Experimental Protocols

Protocol 1: Preparation of a Concentrated Aqueous Stock Solution (e.g., 20 mM in Water)

This protocol is suitable for experiments where the final concentration of an organic solvent must be minimized.

Materials:

- **SKF 96365** hydrochloride powder

- Sterile, autoclaved deionized water
- Sterile conical tube or vial
- Vortex mixer
- Water bath or heating block (optional)
- 0.22 µm sterile syringe filter

#### Procedure:

- **Calculate Mass:** Determine the mass of **SKF 96365** HCl needed. For 1 mL of a 20 mM stock solution:  $\text{Mass (mg)} = \text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$   
 $\text{Mass (mg)} = 0.001 \text{ L} \times 0.020 \text{ mol/L} \times 402.92 \text{ g/mol} \times 1000 = 8.06 \text{ mg}$
- **Weigh Compound:** Accurately weigh the calculated mass of **SKF 96365** HCl and place it into a sterile conical tube.
- **Add Solvent:** Add the desired volume of sterile water to the tube.
- **Dissolve:** Vortex the solution vigorously. If the compound does not fully dissolve, gentle warming (e.g., 37°C) can be applied for a few minutes to aid dissolution.<sup>[1]</sup>
- **Sterilization (for cell culture):** For applications requiring sterility, filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.<sup>[2]</sup>
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for up to 2 months or -80°C for up to 6 months.<sup>[2][4][5]</sup>

#### Protocol 2: Preparation of a Concentrated DMSO Stock Solution (e.g., 80 mM)

DMSO allows for higher concentration stock solutions, which can be useful for achieving a wide range of final dilutions.

#### Materials:

- **SKF 96365** hydrochloride powder

- Anhydrous, sterile-grade DMSO
- Sterile conical tube or vial
- Vortex mixer

#### Procedure:

- Calculate Mass: For 1 mL of an 80 mM stock solution:  $\text{Mass (mg)} = 0.001 \text{ L} \times 0.080 \text{ mol/L} \times 402.92 \text{ g/mol} \times 1000 = 32.23 \text{ mg}$
- Weigh Compound: Accurately weigh the compound and add it to a sterile tube.
- Add Solvent: Add the calculated volume of anhydrous DMSO.
- Dissolve: Vortex thoroughly until the solution is clear. **SKF 96365** is highly soluble in DMSO. [\[5\]](#)
- Storage: Aliquot and store at -20°C or -80°C. Note that DMSO freezes at -20°C.

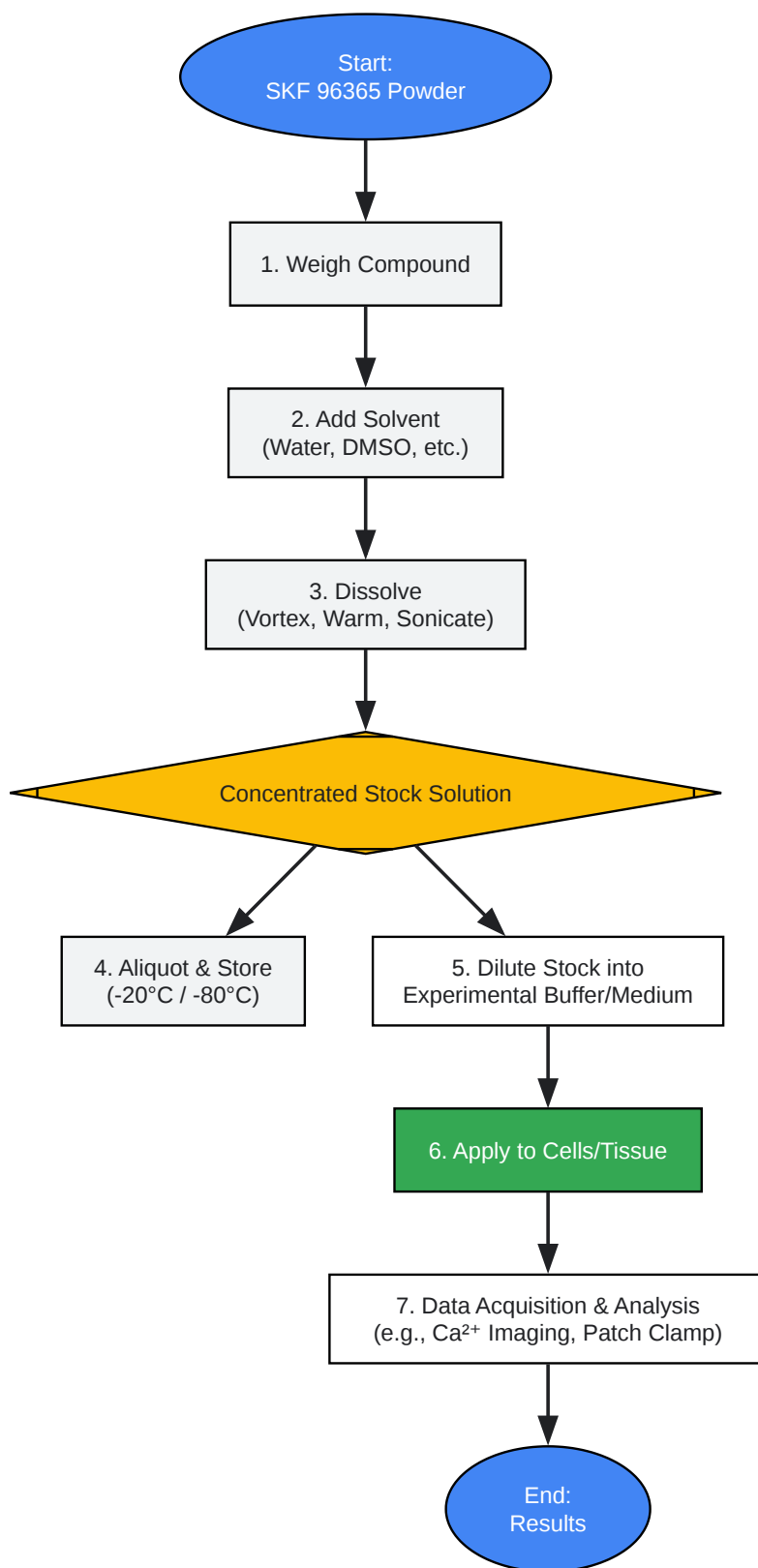
#### Protocol 3: Preparation of a Final Working Solution for Cell Culture

This protocol describes the dilution of a concentrated stock into cell culture medium.

#### Procedure:

- Thaw Stock: Thaw a single aliquot of your stock solution (e.g., 20 mM in water or 80 mM in DMSO) at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the desired final concentration in your culture medium. For example, to make 10 mL of medium with a final concentration of 10  $\mu\text{M}$  from a 20 mM stock:  $V_1 = (C_2 \times V_2) / C_1$   $V_1 = (10 \mu\text{M} \times 10 \text{ mL}) / 20,000 \mu\text{M} = 0.005 \text{ mL}$  or 5  $\mu\text{L}$
- Dilute: Add the calculated volume (5  $\mu\text{L}$ ) of the stock solution to your 10 mL of pre-warmed cell culture medium.

- **Mix and Apply:** Mix the medium gently by pipetting or swirling before adding it to your cells. Ensure the final concentration of the solvent (e.g., DMSO) is below the cytotoxic threshold for your cell line (typically <0.1%).



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Caption: General experimental workflow for using **SKF 96365**.

## Important Considerations

- **Purity and Stability:** Use high-purity **SKF 96365** ( $\geq 98\%$ ) for reproducible results.[1][6] The solid form is stable for years when stored correctly at room temperature.[6]
- **Non-Selectivity:** Be aware that **SKF 96365** is not a specific inhibitor of SOCE or TRPC channels. Its effects on voltage-gated  $\text{Ca}^{2+}$  channels and  $\text{K}^{+}$  channels should be considered when interpreting data.[1][5]
- **Solvent Effects:** Always run parallel vehicle controls (e.g., medium with the same final concentration of water or DMSO) to account for any effects of the solvent on the experimental system.
- **Filtration:** For cell culture experiments, sterile filtration of aqueous stock solutions is a critical step to prevent contamination.[2]

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- To cite this document: BenchChem. [Application Notes and Protocols: Dissolving and Using SKF 96365]. BenchChem, [2025]. [Online PDF]. Available at:



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